

# Comparative Guide: Melting Point Characterization of Pure (3-Aminobenzoyl)urea

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (3-Aminobenzoyl)urea

CAS No.: 218935-75-2

Cat. No.: B2944039

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## Executive Summary

Target Compound: **(3-Aminobenzoyl)urea** CAS Registry Number: 218935-75-2 Molecular Formula:  $C_8H_9N_3O_2$  Molecular Weight: 179.18 g/mol [1][2]

This guide addresses the physicochemical characterization of **(3-Aminobenzoyl)urea**, a specialized intermediate in medicinal chemistry and agrochemical synthesis. Unlike its parent compound (Benzoylurea) or common isomers, the specific melting point (MP) of pure **(3-Aminobenzoyl)urea** is rarely documented in open literature, creating a critical data gap for researchers.

**Core Insight:** While the parent compound Benzoylurea exhibits a sharp melting point at 209–210°C, the introduction of an amino group at the meta position alters the crystal lattice energy. Based on structural analogs (e.g., the shift from Benzamide to 3-Aminobenzamide), researchers should anticipate a melting transition distinct from the parent, likely within the 190–215°C range, subject to purity. This guide provides the comparative data and experimental protocols required to empirically validate the compound's identity and purity.

## Physicochemical Profile & Comparative Analysis

To validate **(3-Aminobenzoyl)urea**, it is essential to compare its thermal behavior against its structural precursors and isomers. The table below establishes the "Reference Standards" for identity confirmation.

**Table 1: Comparative Melting Point Data**

Compound Class	Chemical Name	CAS Number	Melting Point (°C)	Structural Relevance
Target	(3-Aminobenzoyl)urea	218935-75-2	Undetermined (Est. 190–215)*	Target Intermediate
Parent	Benzoylurea	614-22-2	209 – 210	Primary Reference Standard
Precursor	3-Aminobenzamide	3544-24-9	115 – 116	Starting Material / Impurity
Impurity	Urea	57-13-6	132 – 135	Common Degradant
Isomer	(3-Aminophenyl)urea	25711-72-2	>300 (Decomp.)	Positional Isomer (Aniline-based)

\*Note: The estimated range is derived from Structure-Activity Relationship (SAR) analysis of benzoylurea derivatives. The presence of the meta-amino group typically disrupts the planar symmetry of the benzoylurea backbone, potentially lowering the MP relative to the parent, though additional H-bonding may counteract this effect.

## Structural Analysis & Causality

Understanding the molecular architecture explains the thermal properties and solubility challenges associated with this compound.

## The Benzoylurea Scaffold

The benzoylurea moiety (Ph-CO-NH-CO-NH<sub>2</sub>) is characterized by a system of conjugated carbonyls and amine groups. This structure facilitates the formation of an extensive intermolecular hydrogen bonding network, leading to:

- High Melting Points: Typically >200°C for the unsubstituted parent.
- Low Solubility: Poor solubility in non-polar solvents; requires polar aprotic solvents (DMSO, DMF) for analysis.

## The Meta-Amino Effect

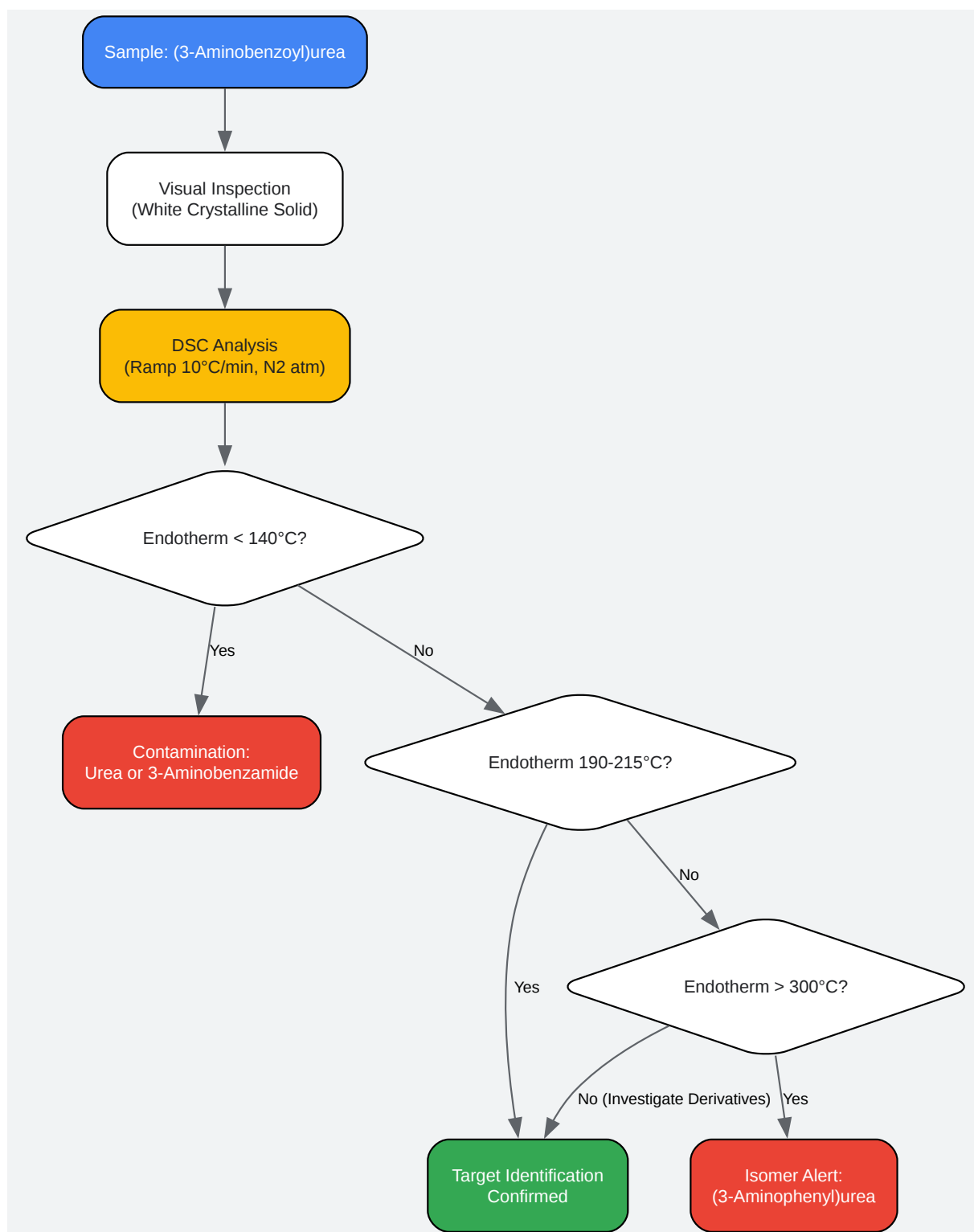
Substituting a hydrogen with an amino group (-NH<sub>2</sub>) at the 3-position (meta) introduces two competing effects:

- Lattice Disruption: The substituent can sterically hinder the optimal "stacking" of the planar benzoylurea sheets, potentially lowering the melting point (analogous to Benzamide MP 128°C  
  
3-Aminobenzamide MP 115°C).
- H-Bonding Donor: The amine adds a new hydrogen bond donor, which could increase lattice energy.
- Result: The thermal transition is expected to be sharp but may be accompanied by decomposition (browning) due to the thermal instability of the urea linkage at high temperatures.

## Experimental Protocol: Determination & Validation

Due to the thermal instability of urea derivatives near their melting points, standard capillary methods can yield variable results. Differential Scanning Calorimetry (DSC) is the gold standard for this application.

## Workflow Diagram: Characterization Decision Tree



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Figure 1: Decision tree for validating **(3-Aminobenzoyl)urea** based on thermal transitions.

## Protocol A: Capillary Melting Point (Routine)

- Equipment: Digital Melting Point Apparatus (e.g., Buchi or Stuart).
- Ramp Rate: Fast ramp (10°C/min) to 180°C, then slow ramp (1-2°C/min).
- Observation: Watch for "sweating" (solvent loss) vs. true melting (meniscus formation).
- Decomposition Warning: If the sample turns brown/black before melting, report as "Decomposition Point" ( ).

## Protocol B: Differential Scanning Calorimetry (DSC) (Definitive)

- Pan: Aluminum, crimped (vented to allow gas escape if decomp occurs).
- Atmosphere: Nitrogen purge (50 mL/min).
- Program: Equilibrate at 40°C  
Ramp 10°C/min to 250°C.
- Success Criteria: A single sharp endothermic peak in the 190–215°C region indicates high purity. A broad peak or multiple events suggests eutectic mixtures with precursors.

## Synthesis & Purity Considerations

The melting point is a critical quality attribute (CQA) dependent on the synthesis route. Impurities from the synthesis will significantly depress the melting point (Eutectic effect).

Common Synthesis Route:

Key Impurities affecting MP:

- Biuret: Formed if reaction temperature is too high during urea formation.
- 3-Aminobenzamide: Residual starting material (MP ~115°C).

- Solvent Inclusions: Benzoylureas trap solvents easily; ensure thorough drying under vacuum at 50°C before MP determination.

## References

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